

Application Notes and Protocols for Fibrostatin C in Cell Culture

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Compound of Interest

Compound Name: *Fibrostatin C*

Cat. No.: *B1672661*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of **Fibrostatin C** stock solutions in cell culture experiments. **Fibrostatin C** is a potent inhibitor of prolyl 4-hydroxylase (P4H), an enzyme crucial for collagen biosynthesis.^{[1][2]} This document offers comprehensive guidance on solubility, storage, and application of **Fibrostatin C** for in vitro studies.

Data Presentation

Quantitative data for **Fibrostatin C** is summarized in the table below for easy reference.

Property	Value	Reference
Molecular Weight	409.41 g/mol	[1][3]
Appearance	Powder	[1]
Purity	>99%	
Solubility	Soluble in DMSO (e.g., 40 mg/mL)	[4]
Storage (Powder)	-20°C for up to 3 years	[1]
Storage (in Solvent)	-80°C for up to 1 year	[1]
Recommended Working Concentration	50 µM	[5]

Experimental Protocols

Protocol for Preparing Fibrostatin C Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **Fibrostatin C** using dimethyl sulfoxide (DMSO) as the solvent.

Materials:

- **Fibrostatin C** powder
- Anhydrous dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Pre-weighing (Optional but Recommended):** While not always necessary for small quantities due to potential loss, for larger amounts, accurately weigh the desired amount of **Fibrostatin C** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.09 mg of **Fibrostatin C** (Molecular Weight = 409.41 g/mol).
- **Solvent Addition:** Add the calculated volume of DMSO to the tube containing the **Fibrostatin C** powder. For the example above, add 1 mL of DMSO.
- **Dissolution:** Vortex the tube thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 1 year).^[1] For short-term use, storage at -20°C is also possible, though long-term stability data at this temperature is less established.

Note on DMSO Concentration: It is critical to maintain a low final concentration of DMSO in the cell culture medium, as higher concentrations can be toxic to cells.^[6] The final DMSO concentration should ideally be kept below 0.5% and not exceed 1%.

Protocol for Treating Cells with Fibrostatin C

This protocol outlines the steps for diluting the **Fibrostatin C** stock solution and applying it to cell cultures.

Materials:

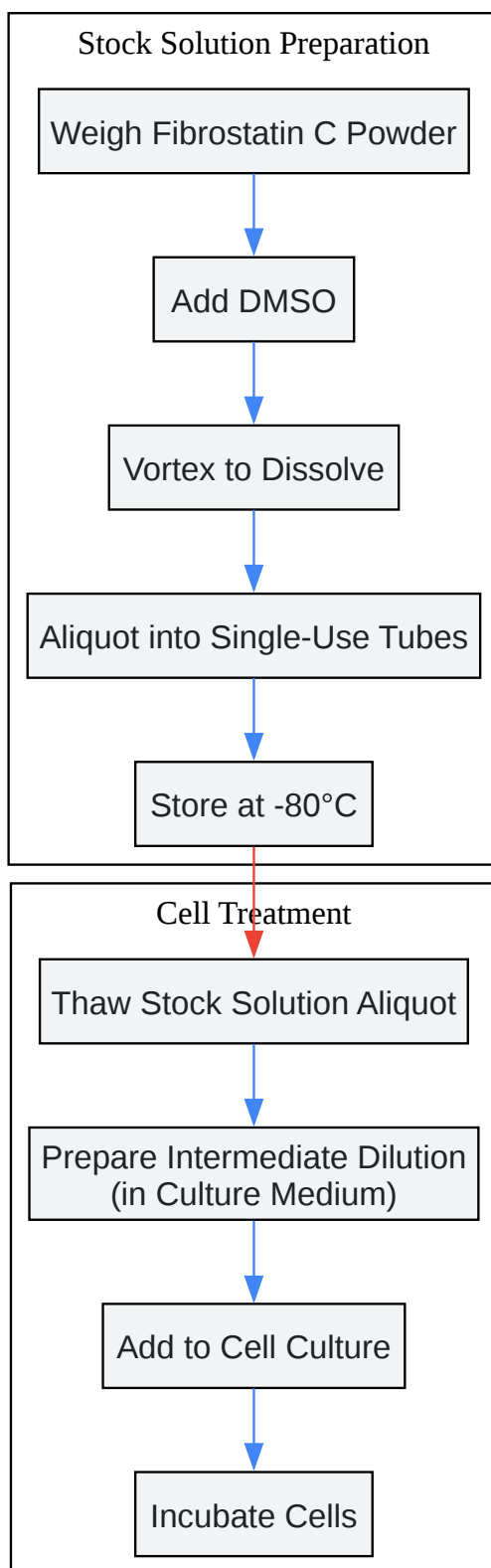
- Prepared **Fibrostatin C** stock solution (10 mM in DMSO)
- Complete cell culture medium appropriate for your cell line
- Cultured cells ready for treatment
- Sterile serological pipettes and micropipette tips

Procedure:

- **Thaw Stock Solution:** Thaw a single aliquot of the **Fibrostatin C** stock solution at room temperature.
- **Prepare Intermediate Dilution (Optional but Recommended):** To ensure accurate final concentrations, it is advisable to prepare an intermediate dilution of the stock solution in complete cell culture medium. For example, to achieve a final concentration of 50 μM , you can prepare a 1 mM intermediate solution by adding 10 μL of the 10 mM stock to 90 μL of culture medium.
- **Final Dilution and Treatment:** Add the appropriate volume of the stock or intermediate solution to your cell culture plates to achieve the desired final concentration. For instance, to get a 50 μM final concentration in 1 mL of medium, add 5 μL of the 1 mM intermediate solution. Gently swirl the plate to ensure even distribution.
- **Incubation:** Incubate the cells for the desired experimental duration under standard cell culture conditions (e.g., 37°C, 5% CO_2).
- **Control Group:** Remember to include a vehicle control group in your experiment, treating cells with the same final concentration of DMSO used in the experimental groups.

Visualizations

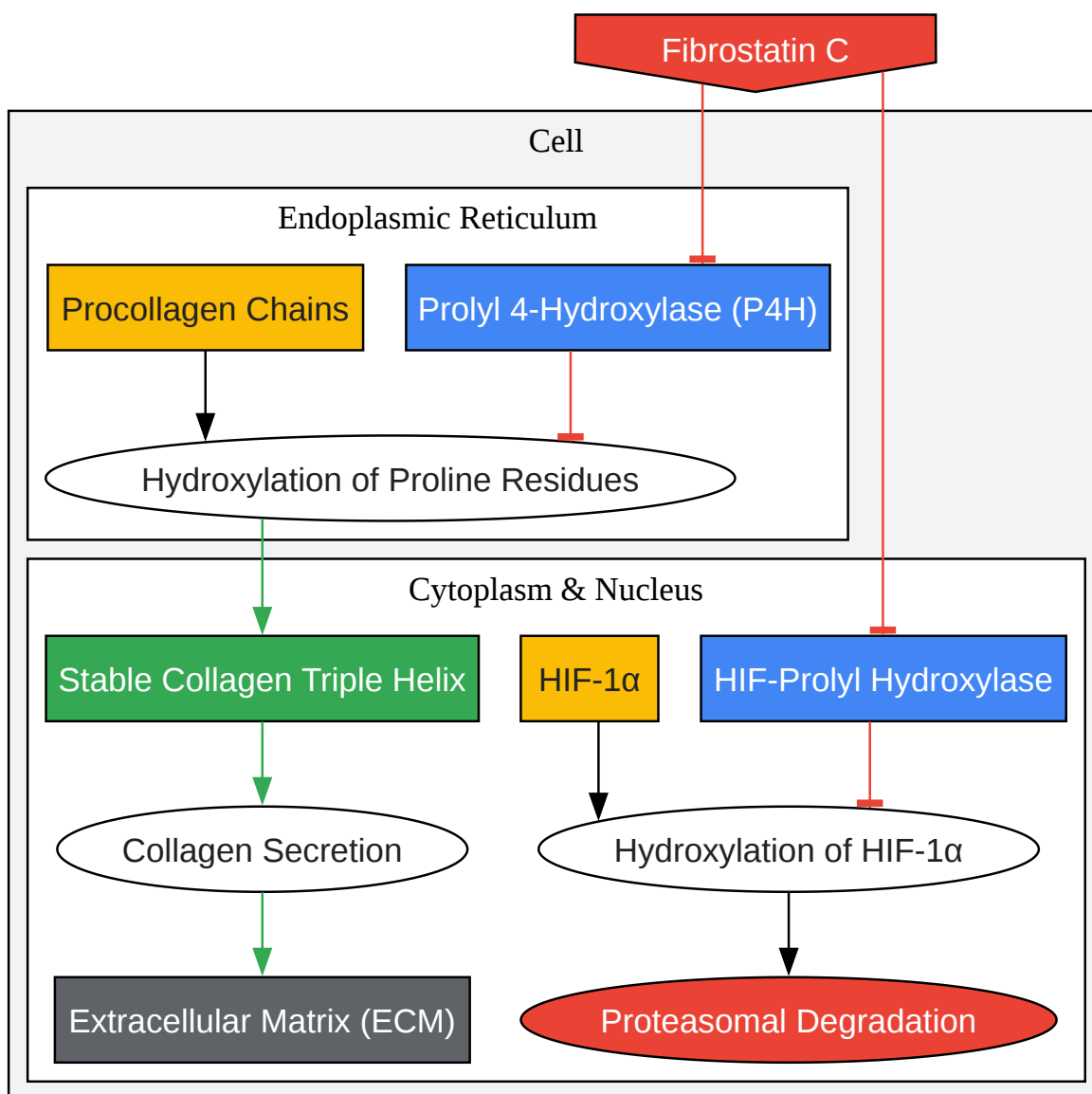
Experimental Workflow for Fibrostatin C Stock Solution Preparation and Application



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Caption: Workflow for preparing and applying **Fibrostatin C**.

Signaling Pathway of Prolyl 4-Hydroxylase Inhibition by Fibrostatin C



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Caption: Inhibition of P4H by **Fibrostatin C** blocks collagen maturation.

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